

Molecular formula and accurate mass of tosyl-methamphetamine

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Compound of Interest

Compound Name: *Tosyl-methamphetamine*

Cat. No.: *B2849896*

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An In-depth Technical Guide on **Tosyl-methamphetamine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **tosyl-methamphetamine**, a derivative of methamphetamine. It has been identified in forensic contexts as a "masked" form of methamphetamine, potentially designed to evade standard drug detection methods.^[1] This document outlines its chemical properties, including its molecular formula and accurate mass, and provides a general synthetic protocol.

Chemical and Physical Data

Quantitative data for **tosyl-methamphetamine** is summarized in the table below for clear reference and comparison.

Parameter	Value	Reference
Formal Name	N,4-dimethyl-N-[(1S)-1-methyl-2-phenylethyl]-benzenesulfonamide	[2]
Synonyms	(S)-Methamphetamine p-toluenesulfonamide, Tosyl-Methamphetamine, TS-Methamphetamine	[2]
Molecular Formula	C ₁₇ H ₂₁ NO ₂ S	[2][3]
Molecular Weight	303.42 g/mol	[3]
Accurate Mass	303.13199 Da	
CAS Number	74810-23-4	[2][3]

Synthesis and Characterization

Tosyl-methamphetamine can be synthesized from methamphetamine through the introduction of a tosyl (p-toluenesulfonyl) protecting group. This chemical modification masks the characteristic properties of the methamphetamine molecule.

General Experimental Protocol: Synthesis of Tosyl-methamphetamine

The following is a generalized procedure for the synthesis of **tosyl-methamphetamine**.

Materials:

- Methamphetamine hydrochloride
- p-Toluenesulfonyl chloride (TsCl)
- A suitable base (e.g., pyridine, triethylamine, or aqueous sodium hydroxide)
- An appropriate solvent (e.g., dichloromethane, chloroform)

- Sodium sulfate (Na_2SO_4) for drying

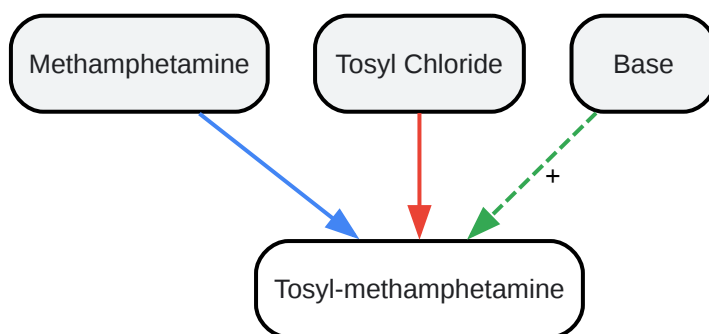
Procedure:

- Methamphetamine hydrochloride is dissolved in a suitable solvent.
- A base is added to the solution to deprotonate the amine group of methamphetamine, making it nucleophilic.
- p-Toluenesulfonyl chloride is then added to the reaction mixture.
- The reaction is stirred at room temperature or with gentle heating to allow for the formation of the sulfonamide bond.
- After the reaction is complete, the mixture is washed with water to remove the base and any water-soluble byproducts.
- The organic layer is separated and dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield the crude **tosyl-methamphetamine** product.
- The product can be further purified using techniques such as recrystallization or column chromatography.

Characterization of the synthesized **tosyl-methamphetamine** is typically performed using a variety of analytical techniques, including Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and High-Resolution Mass Spectrometry (HRMS) to confirm its identity and purity.^{[1][4]}

Visualizing the Synthetic Pathway

The synthesis of **tosyl-methamphetamine** from methamphetamine can be represented by the following workflow.



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Caption: Synthetic pathway of **tosyl-methamphetamine**.

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